

# Personal protective equipment for handling GNE-317

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## Compound of Interest

Compound Name: GNE-317

Cat. No.: B612226

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## Essential Safety and Handling Guide for GNE-317

FOR IMMEDIATE USE BY RESEARCH, SCIENTIST, AND DRUG DEVELOPMENT PROFESSIONALS

This guide provides critical safety and logistical information for the handling, storage, and disposal of **GNE-317**, a potent dual PI3K $\alpha$  and mTOR inhibitor. Adherence to these procedures is essential to ensure a safe laboratory environment and maintain the integrity of the compound.

## Personal Protective Equipment (PPE)

When handling **GNE-317**, all personnel must use the following personal protective equipment to minimize exposure and ensure safety.

PPE Category	Item	Specification
Eye Protection	Safety Glasses with Side Shields or Goggles	ANSI Z87.1 certified
Hand Protection	Nitrile Gloves	Disposable, chemical-resistant
Body Protection	Laboratory Coat	Standard, full-length
Respiratory Protection	Not generally required for small quantities in a well-ventilated area. Use a NIOSH-approved respirator with an appropriate cartridge if generating dust or aerosols.	

## Operational Plan: Handling and Storage

Proper handling and storage are crucial for maintaining the stability and efficacy of **GNE-317**.

### Handling Protocol:

- Preparation: Before handling, ensure all required PPE is correctly worn. Prepare the work area by ensuring it is clean, well-ventilated, and clear of any non-essential items.
- Weighing: As **GNE-317** is a solid, conduct weighing in a chemical fume hood to avoid inhalation of any fine particles.
- Dissolving: **GNE-317** is soluble in DMSO.<sup>[1][2][3][4]</sup> When preparing solutions, add the solvent to the solid slowly and mix gently until fully dissolved. For stock solutions, ultrasonic agitation may be necessary.<sup>[1][2]</sup>
- Spill Management: In case of a spill, immediately alert others in the vicinity. For a small spill, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for disposal. For larger spills, evacuate the area and follow your institution's emergency procedures.

### Storage Conditions:

To ensure the long-term stability of **GNE-317**, adhere to the following storage guidelines.

Form	Storage Temperature	Duration
Solid Powder	-20°C	Up to 3 years[2]
4°C	Up to 2 years[1]	
In Solvent (DMSO)	-80°C	Up to 2 years[1]
-20°C	Up to 1 year[1]	

Shipped at room temperature, but should be stored at recommended temperatures upon receipt.[1][4]

## Disposal Plan

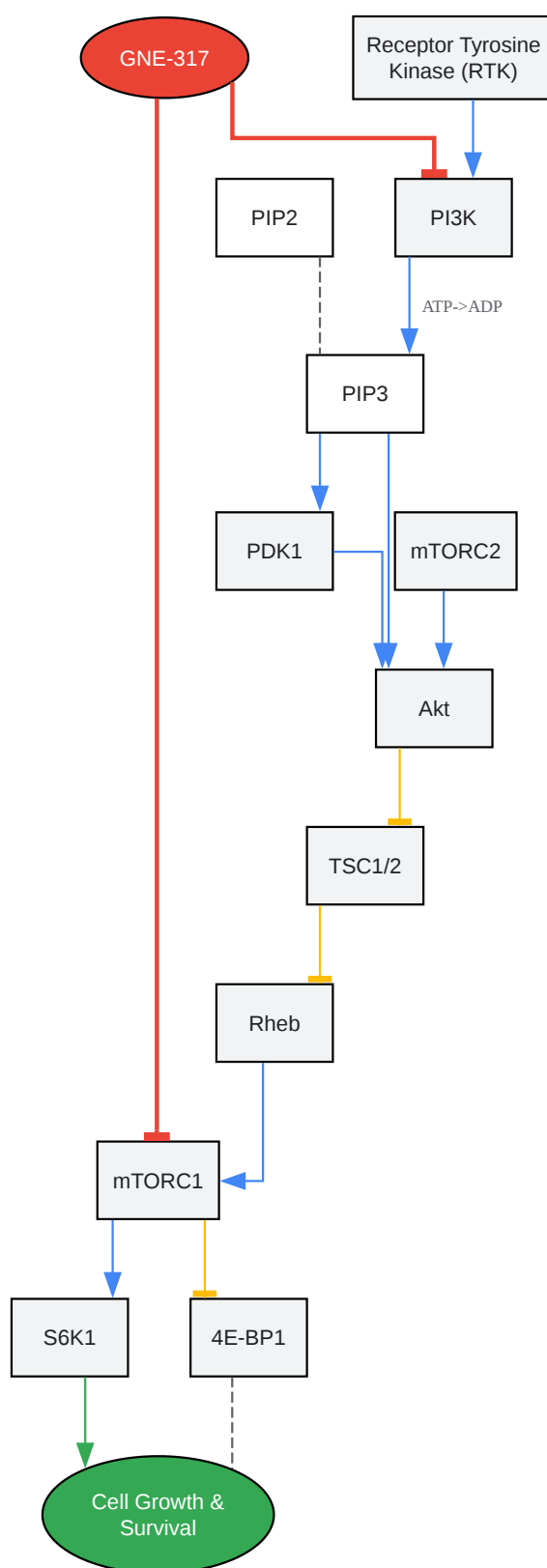
All waste materials contaminated with **GNE-317** must be disposed of as hazardous chemical waste.

## Disposal Protocol:

- **Waste Collection:** Collect all disposable materials that have come into contact with **GNE-317**, including gloves, pipette tips, and empty vials, in a designated and clearly labeled hazardous waste container.
- **Liquid Waste:** Unused solutions of **GNE-317** should be collected in a separate, sealed, and labeled hazardous waste container. Do not pour down the drain.
- **Final Disposal:** All hazardous waste must be disposed of through your institution's Environmental Health and Safety (EHS) office or equivalent department. Follow all local, state, and federal regulations for hazardous waste disposal.

## GNE-317 Signaling Pathway

**GNE-317** is a dual inhibitor of PI3K $\alpha$  and mTOR, key components of the PI3K/Akt/mTOR signaling pathway, which is crucial in regulating cell growth, proliferation, and survival.[4][5]



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Caption: **GNE-317** inhibits the PI3K/Akt/mTOR pathway.

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